

Application Notes: The Role of Acetyl Bromide in the Synthesis of Bromoacetyl Compounds

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Compound of Interest

Compound Name: Acetyl bromide

Cat. No.: B1214935

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Acetyl bromide serves as a crucial precursor in the synthesis of bromoacetyl compounds, which are pivotal intermediates in the pharmaceutical and agrochemical industries.^[1] While not typically used to directly bromoacetylate a substrate, **acetyl bromide** can be brominated to form **bromoacetyl bromide** (BrCH_2COBr).^[2] **Bromoacetyl bromide** is a highly reactive and versatile reagent used to introduce the bromoacetyl group ($-\text{COCH}_2\text{Br}$) into various molecules.^[1]

The significance of bromoacetyl compounds lies in the high reactivity of the bromoacetyl functional group. The presence of the electron-withdrawing carbonyl group activates the α -carbon, and the bromine atom serves as an excellent leaving group. This structure makes bromoacetyl compounds highly susceptible to nucleophilic substitution reactions.^{[1][3]} This reactivity is harnessed by researchers and drug development professionals to synthesize a wide array of complex molecules, including heterocyclic compounds, β -lactams, and amino acid derivatives, which form the backbones of many active pharmaceutical ingredients (APIs) and advanced crop protection agents.^[1]

Key Applications:

- **Pharmaceutical Synthesis:** Used as key intermediates for a broad range of APIs.^[1] They are instrumental in creating precursors for antibiotics and other vital medicines.^[3] For example, they are used to synthesize 4-(2-bromoacetylamino)benzenearsonic acid, a precursor to the metal-based drug PENAO.^{[4][5]}

- **Agrochemical Development:** Employed in the synthesis of pesticides, including herbicides and insecticides.[1] The reactive bromine atom can be incorporated into molecules designed to target specific biological pathways in pests.[1]
- **Heterocyclic Chemistry:** Bromoacetyl compounds are versatile building blocks for constructing five and six-membered heterocyclic systems such as thiophenes, imidazoles, thiazoles, pyrans, and pyridines.[6][7]
- **Reagent for Ionic Liquids:** Bromo**acetyl bromide** can be used as a reagent to synthesize imidazolium or pyridinium-based ionic liquids.[5]

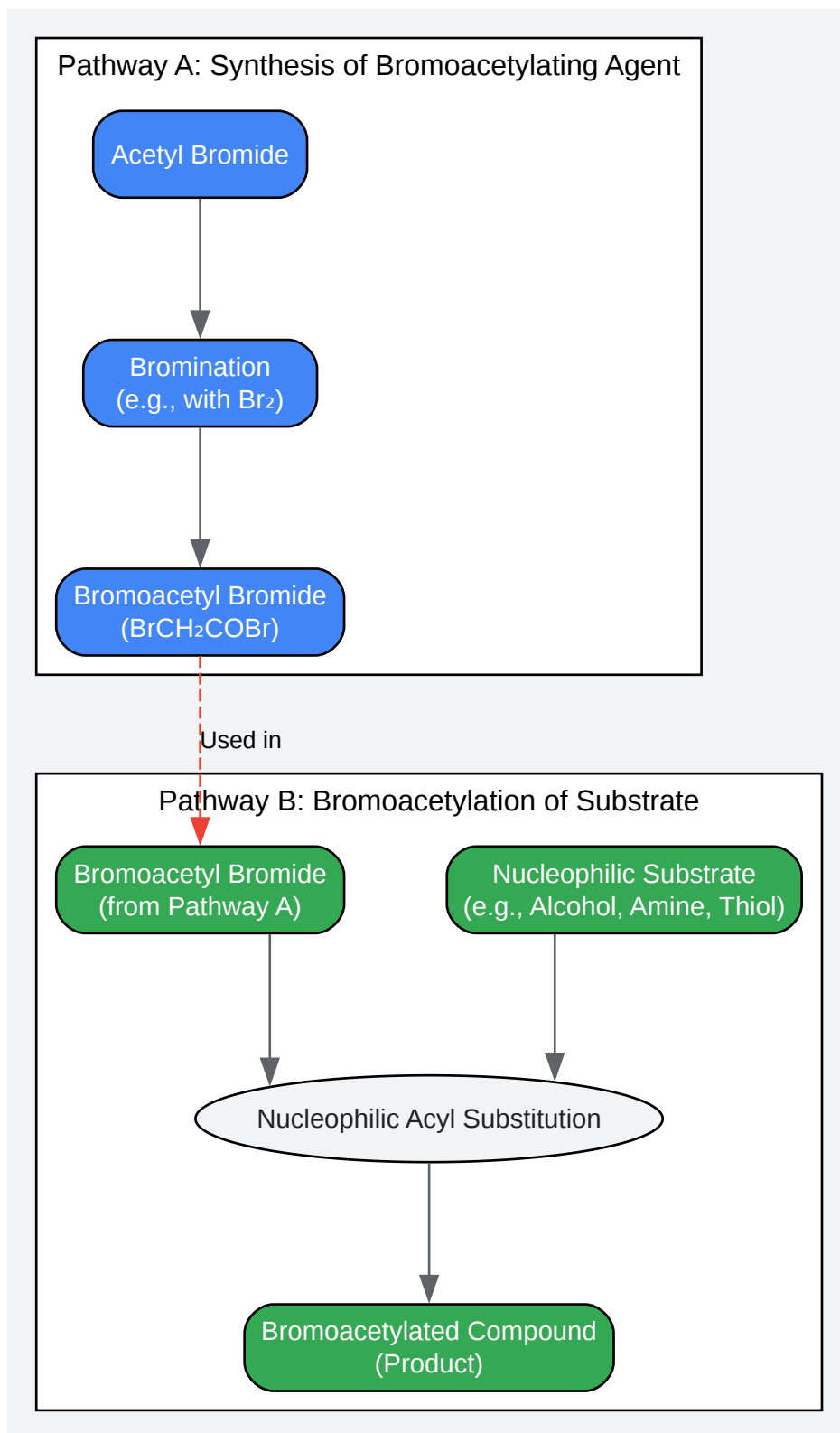
Physicochemical Data of Key Reagents

A clear distinction between the precursor (**acetyl bromide**) and the primary bromoacetylating agent (**bromoacetyl bromide**) is essential for proper experimental design. The properties of both are summarized below.

Property	Acetyl Bromide	Bromoacetyl Bromide
CAS Number	506-96-7	598-21-0
Molecular Formula	C ₂ H ₃ BrO	C ₂ H ₂ Br ₂ O
Molecular Weight	122.95 g/mol	201.84 g/mol [1][5]
Appearance	Colorless fuming liquid	Colorless to yellowish liquid[1]
Boiling Point	75-77 °C	147-150 °C[1][4]
Density	1.66 g/mL	2.317 g/mL at 25 °C[4]

Reaction Pathways and Mechanisms

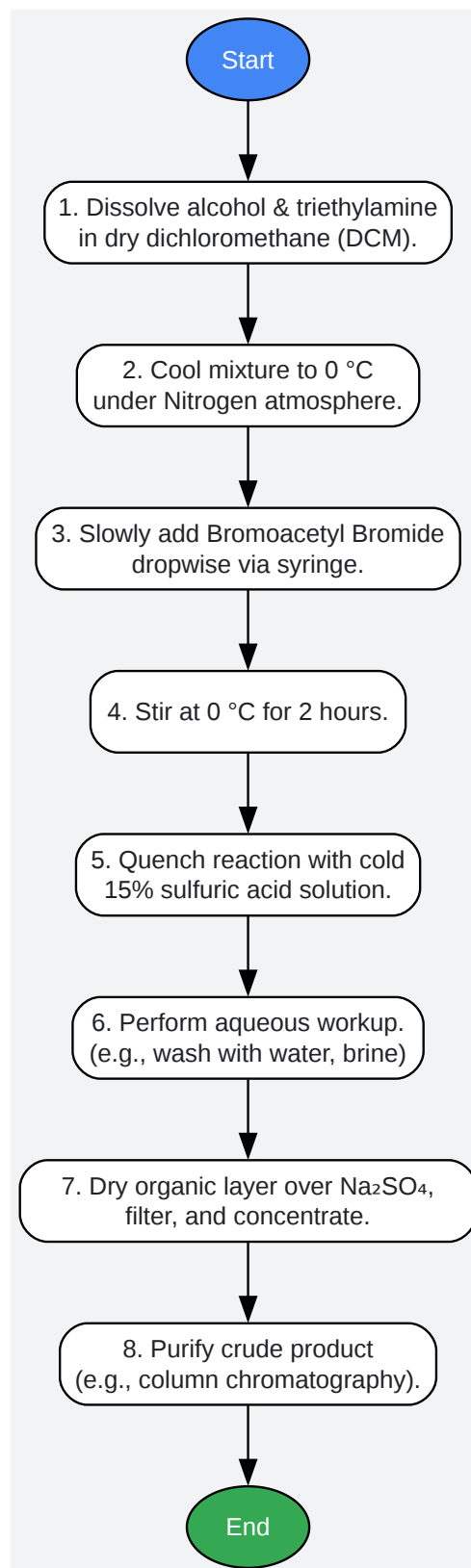
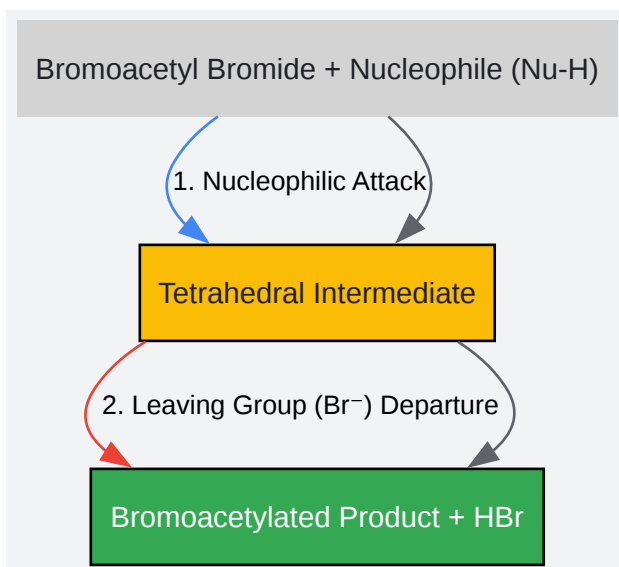
The preparation of bromoacetyl compounds can be visualized as a multi-stage process, starting from the synthesis of the key bromoacetylating agent, which is then used to functionalize various substrates.



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Caption: General workflow for preparing bromoacetyl compounds.

The core reaction for functionalizing substrates with the bromoacetyl group is a nucleophilic acyl substitution. The nucleophile (e.g., an alcohol or amine) attacks the electrophilic carbonyl carbon of bromo**acetyl bromide**.



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